

Personal protective equipment for handling delta-Octalactone

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Compound of Interest

Compound Name: *delta-Octalactone*

Cat. No.: *B1662039*

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Essential Safety and Handling Guide for Delta-Octalactone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **delta-Octalactone**, a common flavoring and fragrance agent. Adherence to these procedures is critical to minimize risks and ensure a safe working environment.

Personal Protective Equipment (PPE)

When handling **delta-Octalactone**, it is crucial to use appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation of vapors.^{[1][2][3]} The recommended PPE includes:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses with side shields.^{[4][5]} In situations with a higher risk of splashing, a face shield should also be worn.
- **Skin Protection:** Chemical-resistant gloves are mandatory.^{[1][6]} Nitrile gloves are a suitable option.^{[6][7]} A lab coat or other protective clothing should be worn to prevent skin exposure.^{[1][3]}
- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.^{[1][3]} If ventilation is inadequate or exposure limits are exceeded, a

NIOSH/MSHA approved respirator should be used.[\[1\]](#)[\[3\]](#)

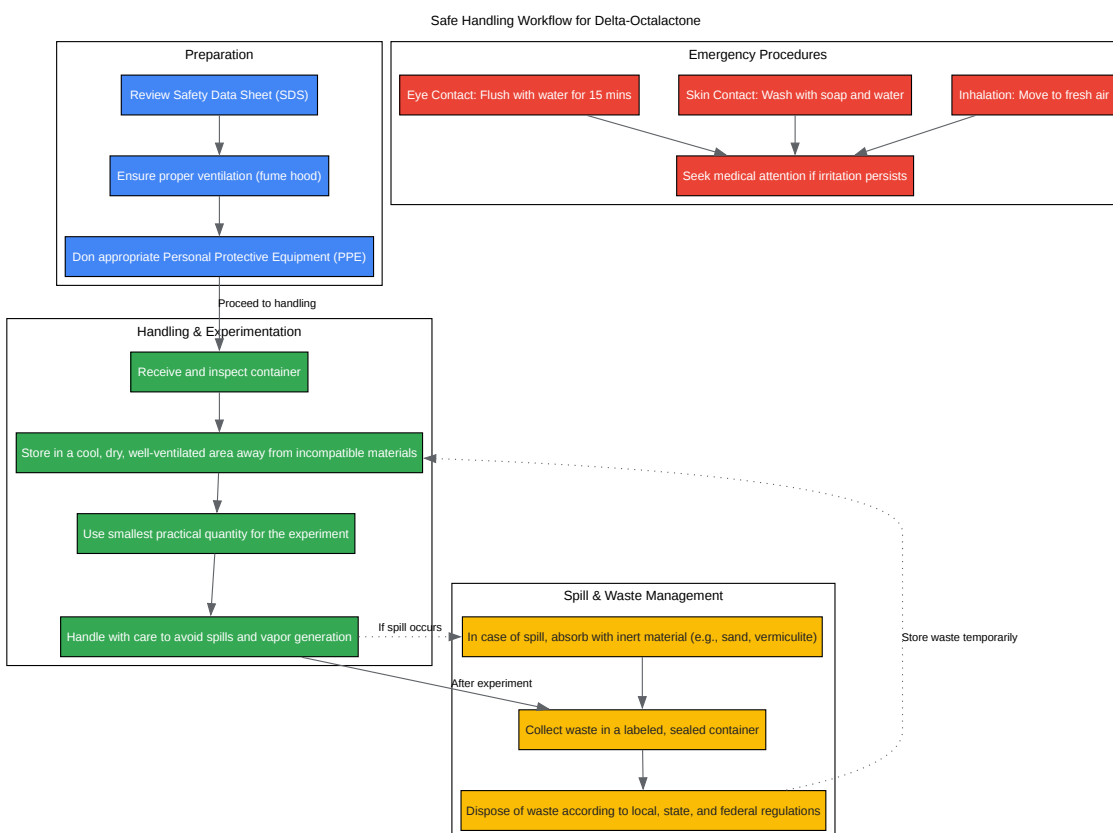
Quantitative Data Summary

The following table summarizes key quantitative data for **delta-Octalactone**, essential for safe handling and storage.

Property	Value
Molecular Weight	142.20 g/mol [1]
Boiling Point	230 °C [1]
Flash Point	110 °C (closed cup) [1] [8]
Specific Gravity @20°C	0.997 - 1.002 [8]
Solubility	Insoluble in water; soluble in ethanol and organic solvents [1]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **delta-Octalactone**, from receipt of the chemical to its final disposal. This workflow is designed to minimize exposure and prevent accidents.



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Caption: A flowchart illustrating the key steps for the safe handling of **delta-Octalactone**.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

Accidental Release Measures:

- In the event of a spill, ensure adequate ventilation and eliminate all ignition sources.[\[5\]](#)
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
[\[2\]](#)[\[5\]](#)
- Collect the absorbed material into a suitable, labeled container for disposal.[\[2\]](#)
- Do not allow the spilled material to enter drains or waterways.[\[2\]](#)[\[4\]](#)

Disposal:

- Dispose of **delta-Octalactone** waste and contaminated materials in accordance with all applicable local, state, and federal regulations.[\[5\]](#)
- Do not dispose of it in household trash or sewer systems.
- Empty containers may retain product residue and should be disposed of properly.[\[5\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[1\]](#)
[\[2\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If skin irritation occurs, seek medical advice.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[2][3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]

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References

- 1. chemicalbull.com [chemicalbull.com]
- 2. aurochemicals.com [aurochemicals.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. mu-intel.com [mu-intel.com]
- 5. vigon.com [vigon.com]
- 6. Chemical protection - Delta Plus [deltaplus.eu]
- 7. PPE thanatopraxy - Protection & safety for professionals [boutique.eihf-isofroid.eu]
- 8. De Monchy Aromatics delta octalactone [demonchyaromatics.com]
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